

Fmoc-Ala-OH-3-13C CAS number and supplier information

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Compound of Interest

Compound Name: Fmoc-Ala-OH-3-13C

Cat. No.: B1316309

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An In-depth Technical Guide to Fmoc-Ala-OH-3-13C

This technical guide provides comprehensive information on **Fmoc-Ala-OH-3-13C** (CAS Number: 201489-21-6), a stable isotope-labeled amino acid crucial for research and development in proteomics, drug discovery, and material science. This document is intended for researchers, scientists, and professionals in drug development.

Core Compound Information

Fmoc-Ala-OH-3-13C, also known as N-(9-Fluorenylmethoxycarbonyl)-L-alanine-3-13C, is a derivative of the amino acid L-alanine. The incorporation of a carbon-13 (¹³C) isotope at the third carbon position makes it a valuable tool for tracing and quantification in various biochemical and medical research applications. The Fluorenylmethoxycarbonyl (Fmoc) protecting group allows for its use in solid-phase peptide synthesis.

Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of **Fmoc-Ala-OH-3-13C**.

Property	Value	Source
CAS Number	201489-21-6	[1][2]
Molecular Formula	C ₁₇ ¹³ CH ₁₇ NO ₄	[2]
Molecular Weight	312.32 g/mol	[1][2]
Isotopic Purity	≥99 atom % ¹³ C	[1]
Melting Point	147-153 °C (lit.)	[3]
Optical Activity	[α] _{20/D} -18°, c = 1 in DMF	
Appearance	White to off-white powder	[4]
Storage Temperature	2-8°C	

Supplier Information

Fmoc-Ala-OH-3-¹³C is available from several reputable suppliers specializing in stable isotopes and peptide synthesis reagents.

Supplier	Product Name	Additional Information
Sigma-Aldrich	Fmoc-Ala-OH-3- ¹³ C	Quality Level 200, suitable for bio NMR.[1]
Santa Cruz Biotechnology	Fmoc-Ala-OH (3- ¹³ C)	For Research Use Only.[2]
Biosynth	Fmoc-Ala-OH-3- ¹³ C	High-quality reference standards.[5]
Cambridge Isotope Laboratories, Inc.	L-Alanine-N-Fmoc (3- ¹³ C, 99%)	Applications in Biomolecular NMR and Proteomics.[6]
AnaSpec	Fmoc-Ala-OH (3- ¹³ C)	Offers custom peptide synthesis services.[7]
Alfa Chemistry	Fmoc-Ala-OH-3- ¹³ C	For experimental/research use. [8]

Experimental Protocols and Applications

Fmoc-Ala-OH-3-13C is primarily utilized in solid-phase peptide synthesis (SPPS) and for analytical purposes where isotopic labeling is required, such as in nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry-based proteomics.

General Protocol for Solid-Phase Peptide Synthesis (SPPS)

While a specific protocol for the incorporation of **Fmoc-Ala-OH-3-13C** is dependent on the peptide sequence and the synthesizer used, the general workflow of Fmoc-based SPPS is as follows:

- **Resin Swelling:** The synthesis support resin is swollen in a suitable solvent like N-Methyl-2-pyrrolidone (NMP).
- **Fmoc Deprotection:** The Fmoc protecting group on the resin-bound amino acid is removed using a basic solution, typically 20% piperidine in DMF.
- **Amino Acid Coupling:** The carboxyl group of the incoming **Fmoc-Ala-OH-3-13C** is activated by a coupling reagent (e.g., HBTU, HATU) and then coupled to the deprotected N-terminus of the resin-bound peptide chain.
- **Washing:** The resin is washed thoroughly to remove excess reagents and byproducts.
- **Repeat Cycle:** Steps 2-4 are repeated for each subsequent amino acid in the peptide sequence.
- **Cleavage and Deprotection:** Once the peptide chain is complete, it is cleaved from the resin, and all side-chain protecting groups are removed using a cleavage cocktail (e.g., trifluoroacetic acid-based).
- **Purification and Analysis:** The crude peptide is purified, typically by reverse-phase high-performance liquid chromatography (RP-HPLC), and its identity is confirmed by mass spectrometry.

The following diagram illustrates the general workflow of solid-phase peptide synthesis.



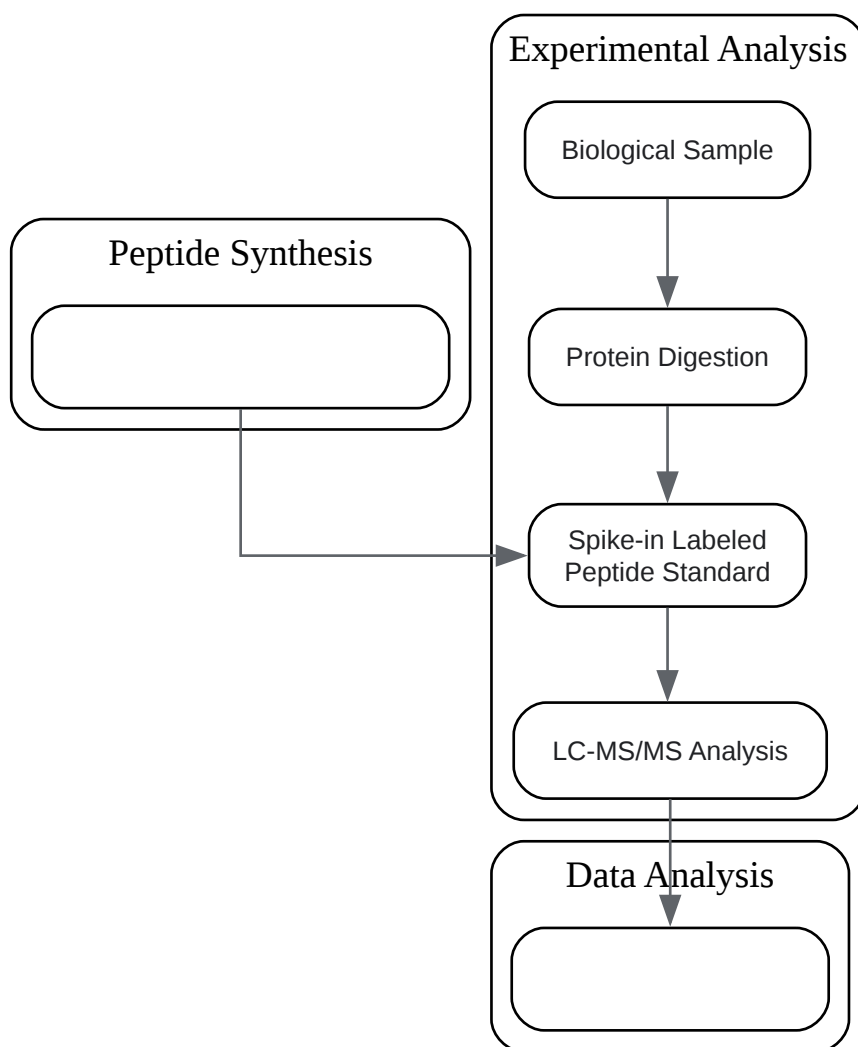
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A generalized workflow for solid-phase peptide synthesis (SPPS).

Signaling Pathways and Logical Relationships

The primary utility of **Fmoc-Ala-OH-3-13C** is not in modulating signaling pathways directly but in the synthesis of labeled peptides that are then used to study these pathways. For instance, a ^{13}C -labeled peptide can be used as an internal standard for quantitative mass spectrometry to accurately measure the levels of a specific protein in a biological sample under different conditions.

The logical relationship for the application of this compound in a quantitative proteomics experiment is outlined below.



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Workflow for quantitative proteomics using a ^{13}C -labeled peptide.

Conclusion

Fmoc-Ala-OH-3- ^{13}C is an essential reagent for modern biochemical and pharmaceutical research. Its primary application in the synthesis of isotopically labeled peptides enables precise and quantitative studies of proteins and their roles in biological processes. The data and protocols provided in this guide are intended to support researchers in the effective utilization of this valuable compound.

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